

# Application Notes and Protocols for 1H,1H-Perfluorononylamine

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## Compound of Interest

Compound Name: 1H,1H-Perfluorononylamine

Cat. No.: B1333418

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This document provides detailed handling and storage procedures for **1H,1H-Perfluorononylamine** (CAS: 355-47-5). The information is intended to ensure the safe use of this compound in a laboratory setting. Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for this specific compound, the following protocols are based on its known hazards and information from structurally similar perfluorinated compounds.

## Chemical and Physical Properties

**1H,1H-Perfluorononylamine** is a fluorinated organic compound with the following properties:

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>4</sub> F <sub>17</sub> N	[1]
Molecular Weight	449.11 g/mol	[1]
Boiling Point	165°C	[2]
IUPAC Name	2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,9-heptadecafluorononan-1-amine	[1]

## Hazard Identification and Safety Precautions

GHS Hazard Classification:[1]

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Skin Corrosion/Irritation (Category 1B): Causes severe skin burns and eye damage.

Safety Precautions:

- Engineering Controls: Always handle **1H,1H-Perfluorononylamine** in a certified chemical fume hood to minimize inhalation exposure. Ensure that an eyewash station and safety shower are readily accessible.
- Personal Protective Equipment (PPE):
  - Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene).
  - Eye/Face Protection: Use chemical safety goggles and a face shield.
  - Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For larger quantities or when there is a risk of splashing, consider an apron or chemical-resistant suit.
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

## Experimental Protocols

The following is a general protocol for handling **1H,1H-Perfluorononylamine** in a laboratory setting. This should be adapted based on the specific requirements of your experiment.

Protocol: Aliquoting and Diluting **1H,1H-Perfluorononylamine**

- Preparation:
  1. Ensure the chemical fume hood is operational and the sash is at the appropriate height.
  2. Gather all necessary materials: **1H,1H-Perfluorononylamine**, appropriate solvent, volumetric flasks, pipettes, and waste containers.

3. Don the appropriate PPE as described in Section 2.

- Procedure:

1. Place the stock container of **1H,1H-Perfluorononylamine** in the chemical fume hood.

2. Carefully open the container.

3. Using a calibrated pipette, slowly aspirate the desired volume of the amine.

4. Dispense the amine into a volumetric flask containing a portion of the desired solvent.

5. Rinse the pipette with the solvent to ensure complete transfer.

6. Add solvent to the volumetric flask up to the calibration mark.

7. Cap the flask and invert several times to ensure a homogenous solution.

- Waste Disposal:

1. Dispose of all contaminated materials (e.g., pipette tips, gloves) in a designated hazardous waste container.

2. Consult your institution's environmental health and safety (EHS) guidelines for proper disposal of perfluorinated compounds.

## Storage Procedures

- Store **1H,1H-Perfluorononylamine** in a tightly sealed, original container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.
- The storage area should be clearly labeled with the appropriate hazard warnings.

## Spill and Emergency Procedures

Small Spills:

- Evacuate the immediate area.
- Wearing appropriate PPE, absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand).
- Collect the absorbed material into a designated hazardous waste container.
- Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose of all contaminated materials as hazardous waste.

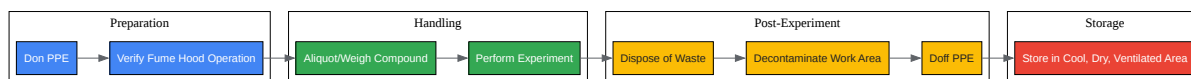
#### Large Spills:

- Evacuate the laboratory and alert others in the area.
- Contact your institution's EHS department immediately.
- Prevent the spill from entering drains or waterways.
- Only personnel trained in hazardous material cleanup should address large spills.

#### First Aid Measures:

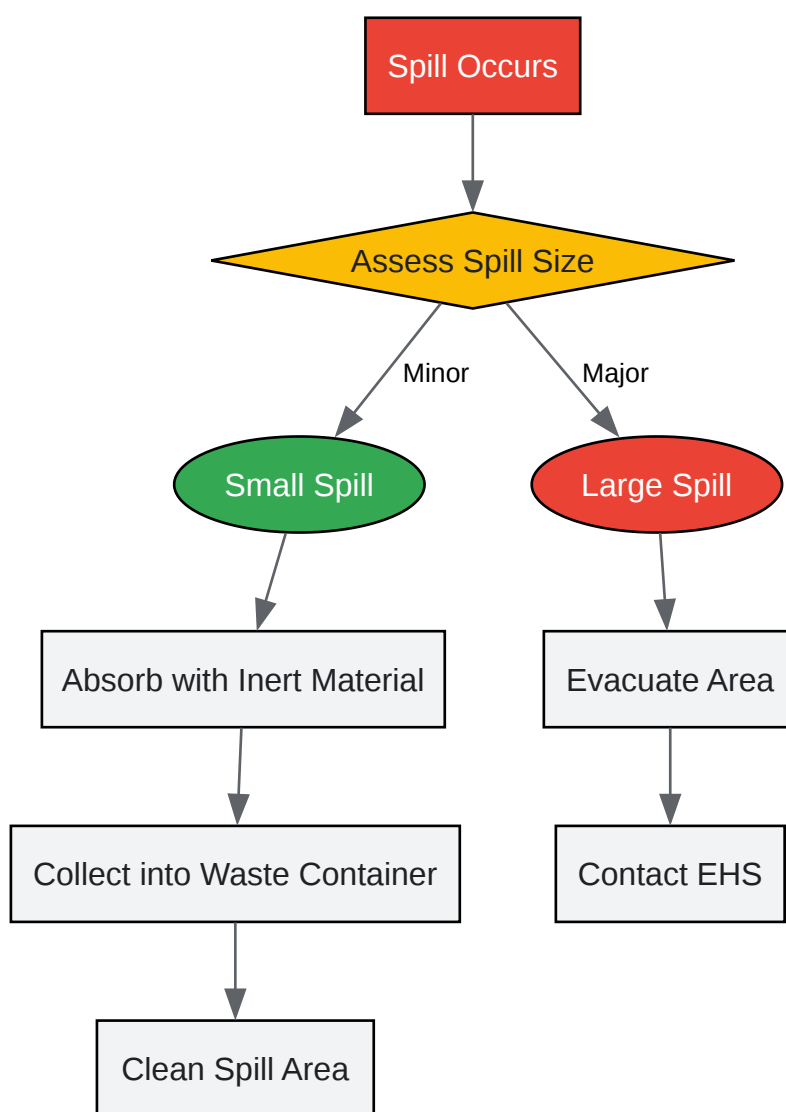
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- If on Skin: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.

## Visual Workflows



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Caption: Workflow for Safe Handling and Storage of **1H,1H-Perfluorononylamine**.



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Caption: Logical Flow for Spill Response Procedures.

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## References

- 1. 1H,1H-Perfluorononylamine | C<sub>9</sub>H<sub>4</sub>F<sub>17</sub>N | CID 2776259 - PubChem [pubchem.ncbi.nlm.nih.gov]
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